Daclatasvir-d6: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Daclatasvir-d6*
Cat. No.:	*B15567006*

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Abstract

This technical guide provides a comprehensive overview of **Daclatasvir-d6**, a deuterated analog of the potent Hepatitis C Virus (HCV) NS5A inhibitor, Daclatasvir. It is intended for researchers, scientists, and drug development professionals. This document details the primary use of **Daclatasvir-d6** in research, its physicochemical properties, and the mechanism of action of its parent compound. Furthermore, it presents detailed experimental protocols for its application in bioanalytical assays and visual representations of the HCV NS5A signaling pathway and a typical analytical workflow.

Introduction to Daclatasvir and **Daclatasvir-d6**

Daclatasvir is a first-in-class, direct-acting antiviral (DAA) agent that potently inhibits the Hepatitis C Virus (HCV) non-structural protein 5A (NS5A).[1][2] NS5A is a critical component of the HCV replication complex, and its inhibition disrupts viral RNA replication and virion assembly.[3][4][5] Daclatasvir exhibits pangenotypic activity, making it an effective component of combination therapies for chronic HCV infection.[6][7]

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Daclatasvir-d6 is a stable, deuterium-labeled isotopologue of Daclatasvir.[8][9] In **Daclatasvir-d6**, six hydrogen atoms have been replaced with deuterium atoms. This isotopic substitution results in a compound that is chemically identical to Daclatasvir but has a higher molecular weight. This key difference makes **Daclatasvir-d6** an ideal internal standard for quantitative bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[8][9][10] Its primary use in research is to ensure the accuracy and precision of Daclatasvir quantification in various biological matrices, particularly in pharmacokinetic and therapeutic drug monitoring studies.[8]

Quantitative Data

The following tables summarize the key quantitative data for Daclatasvir and **Daclatasvir-d6**.

Table 1: Physicochemical Properties

Property	Daclatasvir	Daclatasvir-d6
Molecular Formula	$C_{40}H_{50}N_8O_6$[2]	$C_{40}H_{44}D_6N_8O_6$[11]
Molecular Weight	738.9 g/mol	744.9 g/mol [11]
CAS Number	1009119-64-5[2]	1801709-41-0[11]
Appearance	Solid	Off-white solid[7]
Solubility	Soluble in DMSO, Methanol	Soluble in DMSO, Methanol[11]

Table 2: Pharmacokinetic Parameters of Daclatasvir

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Parameter	Value
Time to Peak Concentration (Tmax)	1-2 hours[12]
Absolute Bioavailability	67%[12][13]
Protein Binding	~99%[12]
Volume of Distribution (Vd)	47 L[13]
Apparent Clearance (CL/F)	5.29 L/h[9]
Elimination Half-life (t½)	12-15 hours[12]
Peak Plasma Concentration (Cmax)	1534 ng/mL (at 60 mg once daily)[12]
Area Under the Curve ($AUC_{0-24}h$)	14122 ng·h/mL (at 60 mg once daily)[12]

Mechanism of Action of Daclatasvir

Daclatasvir targets the HCV NS5A protein, a multifunctional phosphoprotein essential for the virus's life cycle.[3] NS5A is a key component of the HCV replication complex, a structure formed within modified membranes of the host cell's endoplasmic reticulum (ER).[14][15] This complex is responsible for replicating the viral RNA genome.

Daclatasvir binds to the N-terminus of the NS5A protein, inducing conformational changes that impair its function.[4][5] This disruption has two main consequences:

- Inhibition of Viral RNA Synthesis: By altering the structure of NS5A, Daclatasvir prevents the proper formation and function of the replication complex, thereby blocking the synthesis of new viral RNA.[5]
- Impairment of Virion Assembly: NS5A is also involved in the assembly of new virus particles. Daclatasvir's interaction with NS5A disrupts this process, leading to a reduction in the production of infectious virions.[4]

The following diagram illustrates the role of NS5A in the HCV replication cycle and the inhibitory action of Daclatasvir.

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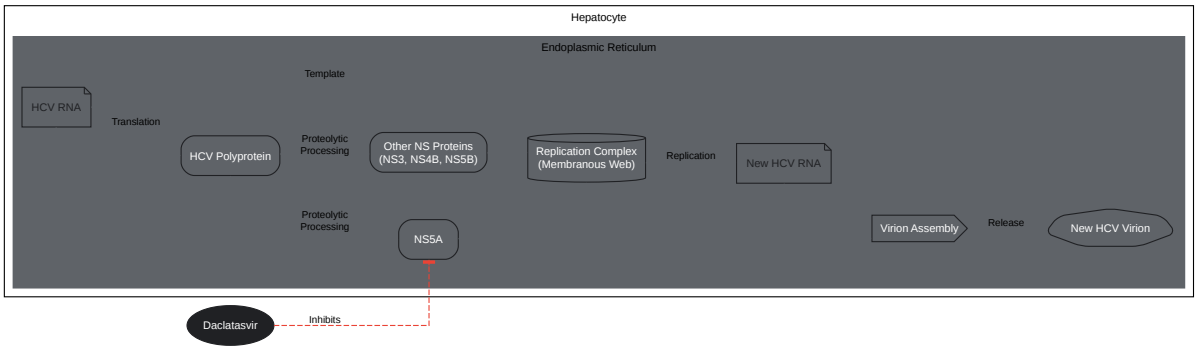

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HCV NS5A Signaling and Daclatasvir's Mechanism of Action.

Experimental Protocols: Quantification of Daclatasvir using **Daclatasvir-d6**

The following is a representative experimental protocol for the quantification of Daclatasvir in human plasma using LC-MS/MS with **Daclatasvir-d6** as an internal standard. This protocol is based on methodologies described in the scientific literature.[4][8][16]

Materials and Reagents

- Daclatasvir analytical standard
- **Daclatasvir-d6** internal standard
- Human plasma (with anticoagulant)

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- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium formate (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (deionized, 18 MΩ·cm)

Sample Preparation (Protein Precipitation)

- Thaw plasma samples at room temperature.
- To a 100 µL aliquot of plasma in a microcentrifuge tube, add 200 µL of acetonitrile containing the internal standard, **Daclatasvir-d6** (concentration to be optimized, e.g., 50 ng/mL).
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

Table 3: LC-MS/MS Parameters

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Parameter	Condition
LC System	UPLC or HPLC system
Column	C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient Elution	Optimized gradient from 5% to 95% B over several minutes
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40°C
Injection Volume	5 - 10 µL
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Daclatasvir: m/z 739.4 → [Product Ion 1], [Product Ion 2] Daclatasvir-d6: m/z 745.4 → [Product Ion 1], [Product Ion 2]
Collision Energy	Optimized for each transition

Note: Specific MRM transitions and collision energies should be optimized for the instrument in use.

Data Analysis

- Quantification is performed by calculating the peak area ratio of the analyte (Daclatasvir) to the internal standard (**Daclatasvir-d6**).
- A calibration curve is constructed by plotting the peak area ratio against the concentration of the analyte in prepared standards.

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- The concentration of Daclatasvir in the unknown samples is determined by interpolation from the calibration curve.

Experimental Workflow Visualization

The following diagram illustrates the typical workflow for a bioanalytical assay using **Daclatasvir-d6**.

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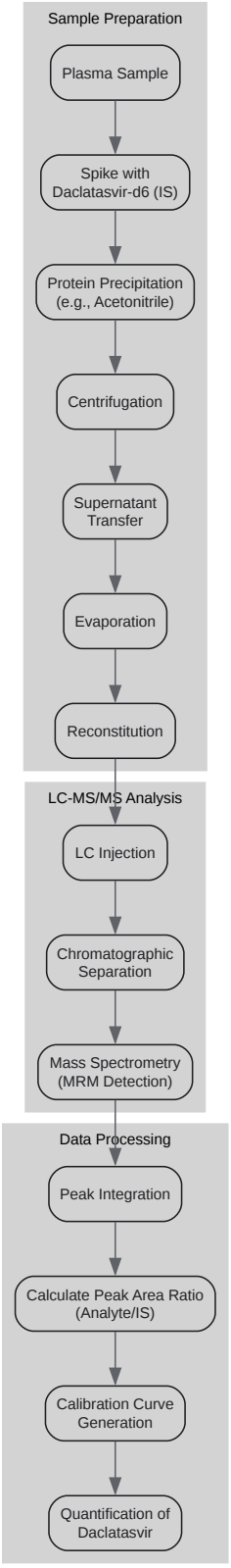

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